

Application Notes & Protocols: Ethyl 3-(pyridin-2-ylamino)propanoate as a Pharmaceutical Intermediate

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Compound of Interest

Compound Name: Ethyl 3-(pyridin-2-ylamino)propanoate

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Ethyl 3-(pyridin-2-ylamino)propanoate**, a key intermediate in the synthesis of active pharmaceutical ingredients (APIs), most notably the direct thrombin inhibitor, Dabigatran Etexilate. This document outlines its chemical properties, synthesis protocols, and applications in drug development.

Introduction

Ethyl 3-(pyridin-2-ylamino)propanoate (CAS No. 103041-38-9) is a crucial building block in medicinal chemistry.^[1] Its molecular structure is specifically designed for chemical reactivity that makes it an ideal precursor for various pharmaceutical compounds.^[1] The primary application of this intermediate is in the synthesis of Dabigatran Etexilate, an oral anticoagulant that has become a significant alternative to warfarin.^{[2][3]} The efficient and high-purity synthesis of **Ethyl 3-(pyridin-2-ylamino)propanoate** is therefore a critical step in the manufacturing of this important therapeutic agent.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **Ethyl 3-(pyridin-2-ylamino)propanoate** is presented in Table 1.

Property	Value	Reference
CAS Number	103041-38-9	[4][5]
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₂	[4][5]
Molecular Weight	194.23 g/mol	[4][6]
Appearance	White to off-white solid/powder, sometimes as white flaky crystals.	[4][7]
Melting Point	48-55 °C	[7][8]
Boiling Point	125 °C at 0.2 mmHg	[4][8]
Purity (typical)	≥ 97% (GC/HPLC)	[7]
Storage	Sealed in a dry place at room temperature or under refrigeration.	[7][9]

Synthesis of Ethyl 3-(pyridin-2-ylamino)propanoate

The most common and efficient synthesis of **Ethyl 3-(pyridin-2-ylamino)propanoate** involves the reaction of 2-aminopyridine with ethyl acrylate.[1][2] This one-step synthesis is advantageous due to the availability and low cost of the starting materials, as well as its straightforward procedure.[2]

A generalized reaction scheme is as follows:

Caption: Synthesis Workflow for **Ethyl 3-(pyridin-2-ylamino)propanoate**.

Conclusion

Ethyl 3-(pyridin-2-ylamino)propanoate is a fundamentally important intermediate for the pharmaceutical industry, particularly in the production of the anticoagulant Dabigatran Etexilate. The synthesis protocol outlined provides a reliable and high-yielding method for its preparation. Understanding the properties and synthesis of this compound is essential for researchers and professionals involved in the development and manufacturing of this class of therapeutics.

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